

endo-BCN-PEG4-Boc-amine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *endo-BCN-PEG4-Boc-amine*

Cat. No.: *B13708668*

[Get Quote](#)

An in-depth analysis of **endo-BCN-PEG4-Boc-amine** reveals its distinct physicochemical properties. This compound is a PEG linker that contains a BCN group and a Boc-protected amine.^[1] The Boc-protected amine can be deprotected under mild acidic conditions, and the BCN group is reactive with azide-tagged biomolecules.^[1]

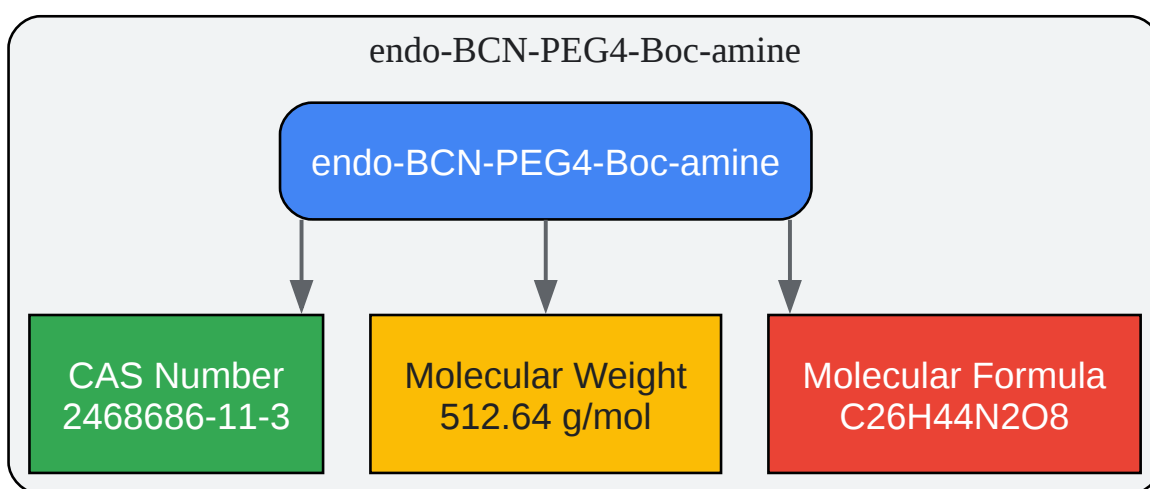
Physicochemical Properties

The key quantitative data for **endo-BCN-PEG4-Boc-amine** are summarized in the table below for clear reference.

Property	Value
CAS Number	2468686-11-3 ^[1] ^[2] ^[3]
Molecular Weight	512.64 g/mol ^[3]
Molecular Formula	C26H44N2O8 ^[2] ^[3]

Data Visualization

The following diagram illustrates the direct association between the chemical entity and its fundamental identifiers.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glycomindsynth.com [glycomindsynth.com]
- 3. 2468686-11-3|endo-BCN-PEG4-Boc-amine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [endo-BCN-PEG4-Boc-amine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13708668#endo-bcn-peg4-boc-amine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

